

Second harmonic generation (SHG) efficiency in DSTMS

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An In-depth Technical Guide to Second Harmonic Generation (SHG) Efficiency in DSTMS

For researchers, scientists, and professionals in drug development, understanding the nonlinear optical (NLO) properties of advanced materials is crucial for applications in imaging, sensing, and spectroscopy. The organic crystal 4-N,N-dimethylamino-4'-N'-methyl-stilbazolium 2,4,6-trimethylbenzenesulfonate (**DSTMS**) has emerged as a highly promising material due to its exceptional second-order nonlinear optical activity. This guide provides a comprehensive overview of the Second Harmonic Generation (SHG) efficiency in **DSTMS**, detailing its fundamental optical properties, experimental methodologies, and comparative performance.

Core Optical Properties of DSTMS

DSTMS is an organic salt crystal known for its large nonlinear optical coefficients and favorable properties for frequency conversion applications.[1] Its molecular structure, featuring a positively charged stilbazolium chromophore and a negatively charged trimethylbenzenesulfonate anion, is engineered to override the natural tendency for antiparallel alignment, resulting in a noncentrosymmetric crystal structure essential for second-order nonlinear effects like SHG.[1][2]

Linear Optical Properties

The linear optical characteristics of **DSTMS**, such as its refractive index and absorption profile, are fundamental to its performance in nonlinear applications. The crystal exhibits significant



birefringence and low absorption in key wavelength ranges, which are advantageous for phase-matching.[1][2]

Property	Value	Wavelength / Conditions	
Principal Refractive Indices	n ₁ = 2.026 ± 0.006	Measured from 0.6 to 1.6 μm[2]	
n ₂ = 1.627 ± 0.004	Measured from 0.6 to 1.6 μm[2]		
n ₃ = 1.579 ± 0.005	Measured from 0.6 to 1.6 μm[2]		
Birefringence (Δn)	~0.5	At 1.55 μm (between n_1 and n_2)[1][2]	
Transparency Range	600 nm to 2000 nm	[1][2]	
Absorption Coefficient (α)	< 0.7 cm ⁻¹	In the telecommunication range (~1.55 μm)[1][2]	
< 1 cm ⁻¹	Between 800 nm and 1600 nm[3]		

Nonlinear Optical (NLO) Properties

The NLO properties of **DSTMS** are among the highest reported for organic crystals, making it exceptionally efficient for SHG and other parametric processes like terahertz (THz) wave generation.[1][3] The dominant tensor element, d₁₁₁, is a direct result of the preferential alignment of the chromophores within the crystal lattice.[1]



Property	Value (pm/V)	Wavelength / Conditions	
NLO Coefficient (d111)	214 ± 20	At a fundamental wavelength of 1.9 μm[1][2]	
NLO Coefficient (d122)	32 ± 4	At a fundamental wavelength of 1.9 μm[1]	
NLO Coefficient (d212)	25 ± 3	At a fundamental wavelength of 1.9 μm[1]	
Effective NLO Coefficient (d_eff)	> 25	For parametric oscillation from 1 to 2.2 μm[1]	
~230	For THz generation[3]		

SHG Efficiency and Performance

DSTMS has demonstrated superior SHG efficiency compared to both other organic crystals and standard inorganic materials like Beta Barium Borate (BBO).[4] Its performance is particularly notable in the near-infrared (NIR) region.

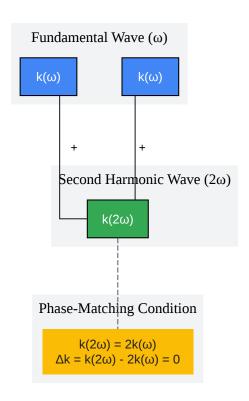
Fundamental Wavelength	Laser Fluence	Max SHG Efficiency	Comparison
1200 - 1550 nm	0.88 ± 0.02 mJ/cm ²	~19.2%	DAST (~12.1%), PNPA (~18.7%), BBO (~3.1%)[4]
1450 nm	~0.22 mJ/cm ²	Efficiency saturates	[4]
2000 nm	0.66 ± 0.02 mJ/cm ²	~3.8%	DAST (~2.3%), PNPA (~3.0%), BBO (~1.9%) [4]
1064 nm	Not specified	~2x that of KDP	[5]
1064 nm	Not specified	~0.7x that of urea	[5]



At higher laser fluences, the SHG efficiency in **DSTMS** can saturate, a phenomenon attributed to the increased prevalence of multiphoton absorption.[4] For a fundamental wavelength of 1450 nm, this saturation effect becomes consistent at incident fluences as low as ~0.22 mJ/cm².[4]

The Principle of Phase Matching

Efficient SHG requires the conservation of momentum, a condition known as phase matching. [6][7] This means the wave vector of the generated second harmonic wave $(k_2\omega)$ must be twice the wave vector of the fundamental wave $(k\omega)$. When this condition $(\Delta k = 0)$ is met, the fundamental and second harmonic waves travel at the same velocity, allowing for constructive interference and a continuous transfer of energy to the second harmonic wave along the length of the crystal.[6][8][9]



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Diagram 1: The principle of phase matching for efficient SHG.

In birefringent crystals like **DSTMS**, the refractive index depends on the polarization and propagation direction of light.[6] This property allows for phase matching to be achieved by



carefully selecting the crystal orientation and the polarization of the incident laser beam.[10]

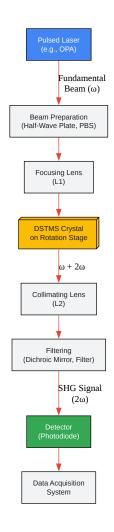
Experimental Protocol for SHG Measurement

Measuring the SHG efficiency of a **DSTMS** crystal involves a precise optical setup. The Maker-fringe technique is a common method used to determine the nonlinear optical tensor elements. [1][2] A generalized experimental workflow is described below.

Methodology

- Laser Source: A tunable pulsed laser, such as an Optical Parametric Amplifier (OPA), provides the fundamental beam at the desired wavelength (e.g., in the 1200-2000 nm range). The pulse duration is typically in the femtosecond or picosecond regime.
- Beam Preparation: The laser output is passed through a half-wave plate (λ /2) to control the polarization of the light incident on the crystal. A polarizing beam splitter can be used to ensure pure linear polarization.
- Focusing: A lens (L1) focuses the fundamental beam onto the **DSTMS** crystal. The focusing conditions must be carefully controlled to manage the laser fluence and avoid optical damage.[4]
- Crystal Mounting: The **DSTMS** crystal is mounted on a rotation stage. This allows for precise angular adjustment to achieve the optimal phase-matching angle for a given wavelength.[11]
- SHG Generation: As the fundamental beam passes through the crystal, a second harmonic wave is generated at half the wavelength (e.g., 600-1000 nm).
- Beam Collection and Filtering: A second lens (L2) collimates the output beams. A dichroic mirror and a band-pass filter are used to separate the generated second harmonic signal from the residual fundamental beam.
- Detection: The intensity of the isolated SHG signal is measured using a photodiode or a power meter.
- Data Acquisition: The SHG power is recorded as a function of input power, wavelength, or crystal orientation angle to determine the conversion efficiency and nonlinear coefficients.





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References

- 1. Optica Publishing Group [opg.optica.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.aip.org [pubs.aip.org]
- 4. Characterization of organic crystals for second-harmonic generation [opg.optica.org]
- 5. researchgate.net [researchgate.net]



- 6. youtube.com [youtube.com]
- 7. m.youtube.com [m.youtube.com]
- 8. youtube.com [youtube.com]
- 9. m.youtube.com [m.youtube.com]
- 10. youtube.com [youtube.com]
- 11. youtube.com [youtube.com]
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